

Technical Dossier: 5-Methoxy-2-nitro-N-propylaniline

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Compound of Interest

Compound Name: 5-Methoxy-2-nitro-N-propylaniline

CAS No.: 1437794-73-4

Cat. No.: B2477771

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Molecular Weight & Physiochemical Profile[1][2][3][4]

Compound Identity

- IUPAC Name: N-Propyl-5-methoxy-2-nitroaniline
- CAS Registry Number: 1437794-73-4[1][2][3]
- Molecular Formula:
[4]
- SMILES: CCCNC1=CC(OC)=CC=C1=O[5]

Part 1: Molecular Weight & Stoichiometry

The precise molecular weight is the foundational metric for all stoichiometric calculations in synthesis and quantitative analysis (qNMR, HPLC).

Quantitative Breakdown

Element	Symbol	Count	Standard Atomic Weight	Mass Contribution
Carbon	C	10	12.011	120.11 Da
Hydrogen	H	14	1.008	14.11 Da
Nitrogen	N	2	14.007	28.01 Da
Oxygen	O	3	15.999	48.00 Da
Total Average Mass	210.23 g/mol			
Monoisotopic Mass	210.1004 Da			

Expert Insight: In high-resolution mass spectrometry (HRMS), look for the peak at 211.1077 m/z. The presence of a strong M+1 peak is expected due to the carbon count (10 carbons 11% probability of).

Part 2: Synthetic Pathways & Reaction Mechanics

For researchers synthesizing this compound, the choice of pathway dictates impurity profiles. Two primary routes exist: Nucleophilic Aromatic Substitution () (Recommended) and Direct Alkylation.

Recommended Route: Displacement

This protocol is preferred for its regioselectivity and avoidance of poly-alkylation byproducts common in direct amine alkylation.

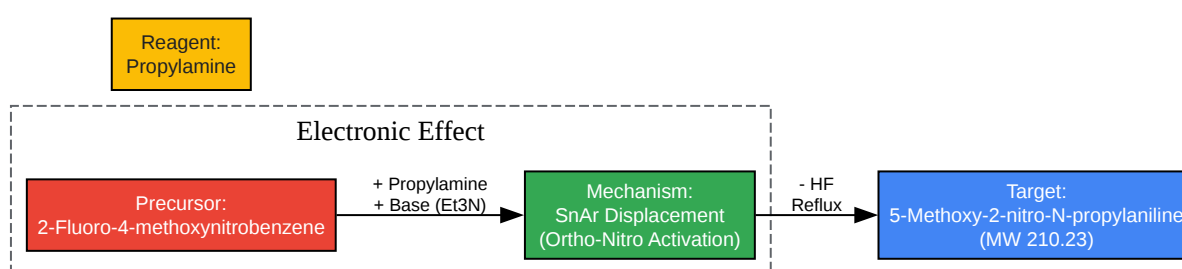
Mechanism: The reaction utilizes 2-Fluoro-4-methoxynitrobenzene as the electrophile. The nitro group at the ortho position activates the fluorine for displacement by propylamine.

Step-by-Step Protocol:

- Reagents: 2-Fluoro-4-methoxynitrobenzene (1.0 eq), Propylamine (1.2 eq), Triethylamine (1.5 eq).
- Solvent: Ethanol (EtOH) or Acetonitrile (MeCN). Note: Protic solvents like EtOH can accelerate
via hydrogen bonding to the leaving group fluorine.
- Condition: Reflux for 4–6 hours. Monitor via TLC (Mobile Phase: 30% EtOAc/Hexane).
- Workup: Concentrate in vacuo. Redissolve in EtOAc, wash with 1M HCl (to remove excess amine), then brine. Dry over
.
- Purification: Recrystallization from EtOH/Water yields bright orange/red needles.

Visualization of Synthetic Logic

The following diagram illustrates the retrosynthetic logic and the electronic activation required for the
route.



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Figure 1: Retrosynthetic pathway utilizing the activating nature of the ortho-nitro group for clean substitution.

Part 3: Analytical Characterization (Self-Validating System)

To ensure scientific integrity, the synthesized compound must pass a "Self-Validating" analytical workflow.

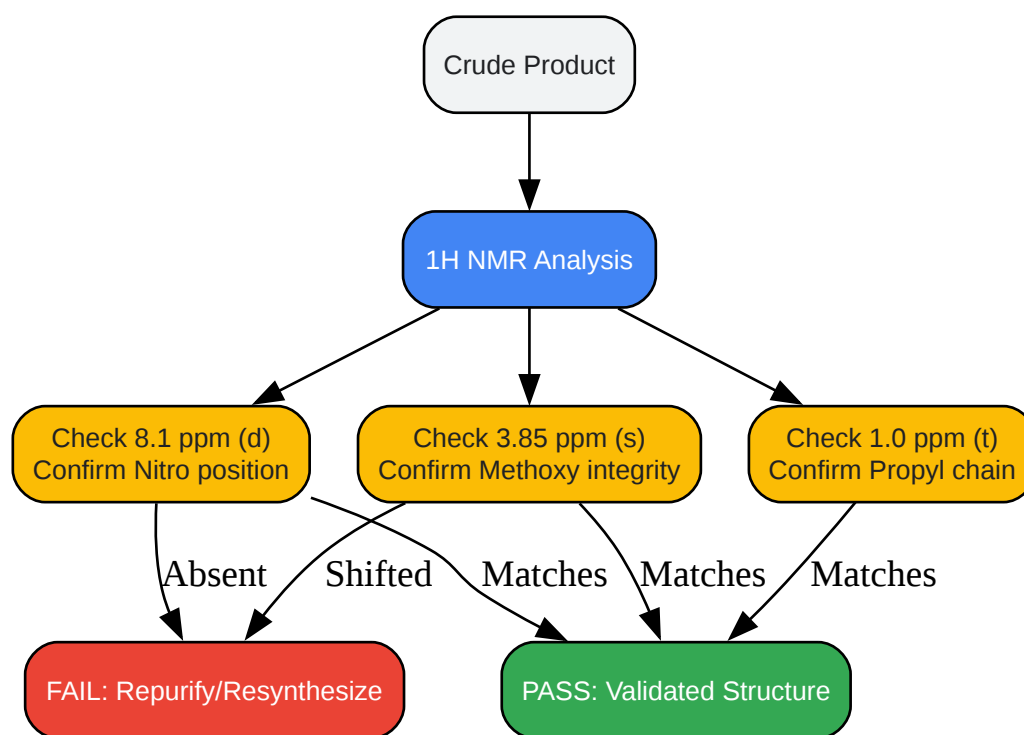
^1H NMR Validation (Predicted in)

The structure contains distinct chemical environments that allow for rapid verification.

Proton Environment	Chemical Shift ()	Multiplicity	Integration	Diagnostic Note
Aromatic H-3	8.10 ppm	Doublet (d)	1H	Deshielded by ortho-Nitro group.
Aromatic H-6	6.20 ppm	Doublet (d)	1H	Shielded by ortho-Amino group.
Aromatic H-4	6.35 ppm	Doublet of Doublets	1H	Coupling with H-3 and H-6.
NH-Propyl	8.00 ppm	Broad Singlet	1H	Exchangeable; broadens with concentration.
Methoxy ()	3.85 ppm	Singlet (s)	3H	Characteristic methoxy region.
Propyl ()	3.20 (q), 1.70 (m), 1.00 (t)	Multiplets	2H, 2H, 3H	Classic propyl chain pattern.

Quality Control Logic

- The "Nitro Shift" Check: If the doublet at ~8.10 ppm is missing, the nitro group may have been reduced or the ring substitution is incorrect.
- The "Propyl" Check: Integration of the triplet at ~1.00 ppm must be exactly 3:1 relative to the aromatic H-3. Any deviation suggests incomplete alkylation or solvent contamination.



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Figure 2: Analytical decision matrix for validating **5-Methoxy-2-nitro-N-propylaniline** purity.

Part 4: Applications & Safety

Research Applications

- Dye Chemistry: This compound acts as a chromophore. The "Push-Pull" electronic system (Electron Donating Amine/Methoxy vs. Electron Withdrawing Nitro) creates a strong dipole, resulting in vivid yellow/orange coloration. It is a potential intermediate for HC Yellow or Disperse class dyes.
- Solvatochromic Probes: Due to the internal charge transfer (ICT), the absorption maximum (

) of this molecule will shift significantly depending on solvent polarity, making it useful for probing micro-environments in polymer matrices.

Handling & Safety Profile

- GHS Classification: Warning.[5]
- Hazard Statements: H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction).
- Storage: Store in dark, cool (, and dry conditions. Nitroanilines are light-sensitive and can darken upon oxidation.

References

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- [3. 5442-46-6|4-Methoxy-2-nitro-N-phenylaniline|BLD Pharm \[bldpharm.com\]](#)
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